

# Preparing Boc-LRR-AMC Stock Solution in DMSO: An Application Note and Protocol

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### Introduction

**Boc-LRR-AMC** (Boc-Leu-Arg-Arg-7-amido-4-methylcoumarin) is a sensitive fluorogenic substrate utilized to measure the trypsin-like activity of the 20S and 26S proteasome.[1][2][3] Enzymatic cleavage of the peptide releases the fluorescent aminomethylcoumarin (AMC) group, which can be quantified to determine enzyme activity.[2][3][4] This document provides a detailed protocol for the preparation of a **Boc-LRR-AMC** stock solution in Dimethyl Sulfoxide (DMSO) and its subsequent use in enzymatic assays.

### **Quantitative Data Summary**

For ease of reference, the key quantitative data for the preparation and use of **Boc-LRR-AMC** are summarized in the table below.



Parameter	Value	Source(s)
Molecular Weight	773.8 Da	[1][5]
Solubility in DMSO	≥ 100 mg/mL (142.69 mM)	[6]
12 mg/mL	[2]	
Recommended Stock Solution Concentration	50 mM	[5]
Recommended Working Concentration	50-200 μΜ	[1][5]
Fluorescence Excitation Wavelength	340-380 nm	[1][2][3][7]
Fluorescence Emission Wavelength	440-460 nm	[1][2][3][7]
Storage of Powder	-20°C to -70°C	[1][8][9]
Storage of DMSO Stock Solution	-20°C (1 month) or -80°C (6 months)	[10]

# **Experimental Protocols Materials**

- Boc-LRR-AMC powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes
- Vortex mixer
- Water bath (optional)
- Pipettes and sterile pipette tips



## Protocol for Preparing a 50 mM Boc-LRR-AMC Stock Solution in DMSO

This protocol is adapted from publicly available datasheets.[5]

- Pre-treatment of Boc-LRR-AMC Powder: Before opening, briefly centrifuge the vial of Boc-LRR-AMC powder to ensure all the powder is at the bottom of the tube.[5]
- Reconstitution: To prepare a 50 mM stock solution, add the appropriate volume of DMSO to the vial of Boc-LRR-AMC. For example, to 5 mg of Boc-LRR-AMC (MW: 773.8 g/mol ), add 0.13 mL of DMSO.[5]
- Dissolution: Vortex the solution thoroughly to dissolve the powder. If necessary, gently warm the solution in a 50°C water bath to aid dissolution.[5]
- Aliquoting and Storage: Once fully dissolved, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[1][10] Store the aliquots at -20°C for up to one month or at -80°C for up to six months.[10]

### **General Protocol for a Proteasome Activity Assay**

This protocol outlines the general steps for using the **Boc-LRR-AMC** stock solution in a typical proteasome activity assay in a 96-well plate format.

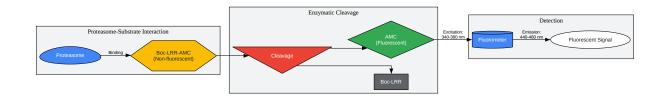
- Prepare 1X Reaction Buffer: A common reaction buffer consists of 20 mM Tris (pH 7.1 at 37°C), 50 mM NaCl, and 2 mM β-mercaptoethanol.[1][5]
- Prepare 2X Substrate Solution: Dilute the 50 mM Boc-LRR-AMC stock solution in the 1X reaction buffer to a 2X working concentration (e.g., 200 μM for a final concentration of 100 μM).[5] For example, add 4 μL of the 50 mM stock solution to 996 μL of warmed (37°C) 1X reaction buffer.[5]
- Plate Setup: Add 50 μL of your sample (e.g., cell lysate or purified proteasome) to each well of a 96-well plate.[1][5] If the sample volume is less than 50 μL, adjust the volume with 1X reaction buffer.



- Initiate Reaction: Add 50  $\mu$ L of the 2X substrate solution to each well to start the enzymatic reaction.[1][5]
- Fluorescence Measurement: Immediately begin kinetic measurement of AMC fluorescence using a microplate reader.[1][5] Set the excitation wavelength between 340-380 nm and the emission wavelength between 440-460 nm.[1][2][3][7] Record data every 1-2 minutes for a total of 20-30 minutes.
- Data Analysis: Determine the rate of the reaction (fluorescence units per minute) from the linear portion of the kinetic curve. This rate is proportional to the proteasome activity in the sample.

### **Visualizations**

## Signaling Pathway of Proteasome-Mediated Cleavage of Boc-LRR-AMC

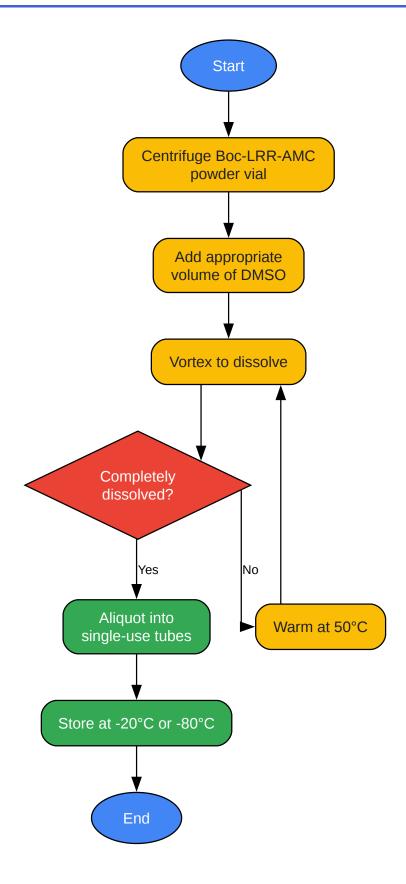


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Caption: Proteasome cleaves **Boc-LRR-AMC**, releasing fluorescent AMC.

## Experimental Workflow for Preparing Boc-LRR-AMC Stock Solution





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Caption: Workflow for **Boc-LRR-AMC** stock solution preparation.



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